

A Comprehensive Toxicological Profile of 2-Nitrotoluene and its Metabolites

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Compound of Interest

Compound Name: 2-Nitrotoluene

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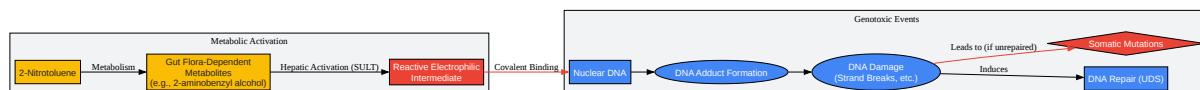
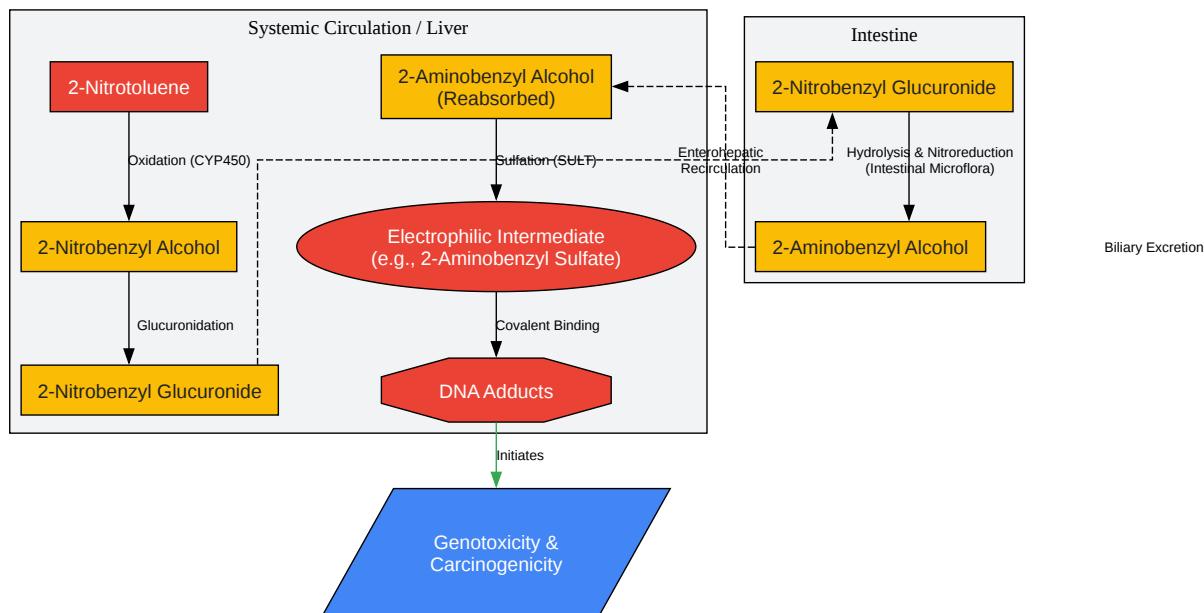
This technical guide provides an in-depth analysis of the toxicological properties of **2-nitrotoluene** (2-NT), an important industrial chemical intermediate. The document summarizes key findings on its toxicokinetics, acute and chronic toxicity, genotoxicity, carcinogenicity, and reproductive effects. Detailed experimental protocols and mechanistic pathways are presented to support further research and risk assessment.

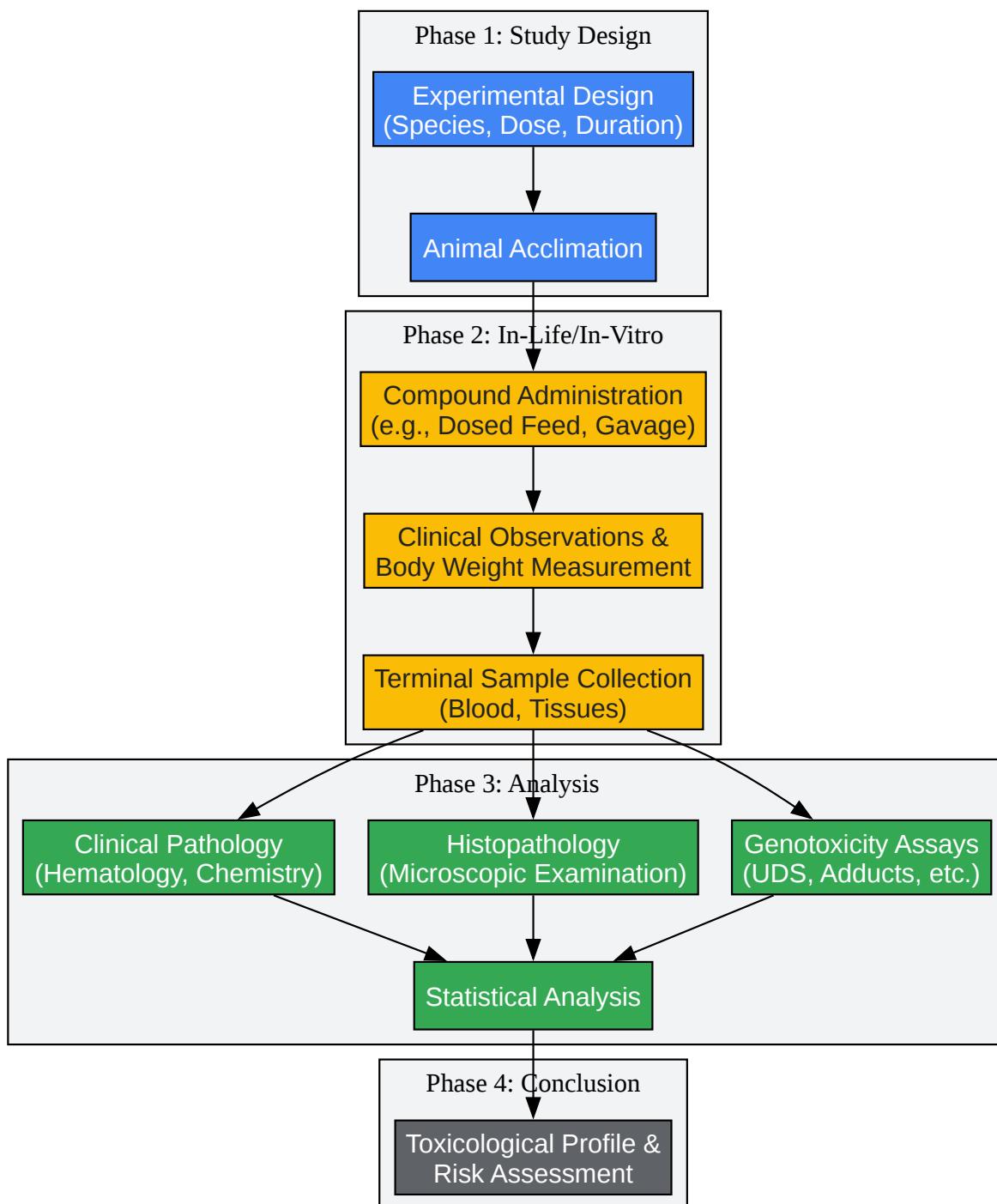
Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion (ADME)

Following oral administration in rats, **2-nitrotoluene** is rapidly absorbed and excreted, primarily through urine (70-85% of the dose within 72 hours).^[1] A smaller portion is eliminated via feces (5-13%).^[1] The metabolism of **2-nitrotoluene** is complex and is a critical determinant of its toxicity. It involves a multi-step bioactivation process that differs between sexes and is dependent on intestinal microflora.

The primary metabolic pathway begins in the liver, where **2-nitrotoluene** is oxidized by cytochrome P450 enzymes to form 2-nitrobenzyl alcohol.^{[1][2]} This metabolite is then conjugated with glucuronic acid to form 2-nitrobenzyl glucuronide.^{[1][3]} This conjugate is excreted via the bile into the intestine.^{[1][3][4]} In the gut, intestinal microflora play an essential role by hydrolyzing the glucuronide and reducing the nitro group to form 2-aminobenzyl alcohol.^{[1][5]} This metabolite is reabsorbed into the bloodstream and returns to the liver. There, it

undergoes further activation, including sulfation by sulfotransferase enzymes, to form an unstable electrophilic intermediate, likely 2-aminobenzyl sulfate.^{[4][5][6]} This reactive metabolite can then covalently bind to cellular macromolecules, including DNA, forming adducts that are believed to initiate the genotoxic and carcinogenic effects.^{[1][4]}



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